

potential applications of 3-Ethynylpyridine in research

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Compound of Interest

Compound Name: 3-Ethynylpyridine

Cat. No.: B057287

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An In-depth Technical Guide to the Research Applications of **3-Ethynylpyridine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethynylpyridine is a heterocyclic organic compound featuring a pyridine ring substituted with an ethynyl group at the 3-position. This unique combination of a stable, electron-deficient aromatic ring and a highly reactive terminal alkyne moiety makes it an exceptionally versatile and valuable building block in modern chemical research.^{[1][2]} Its ability to participate in a wide array of chemical transformations has led to its increasing use in medicinal chemistry, materials science, and organic synthesis.^[1] This guide provides a comprehensive overview of the core applications of **3-Ethynylpyridine**, complete with quantitative data, detailed experimental protocols, and visual workflows to facilitate its integration into research and development projects.

Physicochemical and Structural Properties

Understanding the fundamental properties of **3-Ethynylpyridine** is crucial for its effective use in experimental design. The compound is typically a colorless to pale yellow liquid or a low-melting solid.^[1] Key quantitative data are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ N	[1][3][4][5][6]
Molecular Weight	103.12 g/mol	[1][3][4][5][7]
CAS Number	2510-23-8	[3][4][6][7][8]
Melting Point	39-40 °C	[5][7][8][9]
Boiling Point	178-182 °C (at 760 mmHg); 83-84 °C (at 30 mmHg)	[1][5][7][9]
Density	~1.03 g/mL at 25 °C	[1][9]
Flash Point	56-62 °C	[1][4][7]
Solubility	Soluble in common organic solvents (ethanol, ether); slightly soluble in water.	[1]
Appearance	Colorless to pale yellow liquid or solid	[1]

Core Applications in Research

Medicinal Chemistry and Drug Discovery

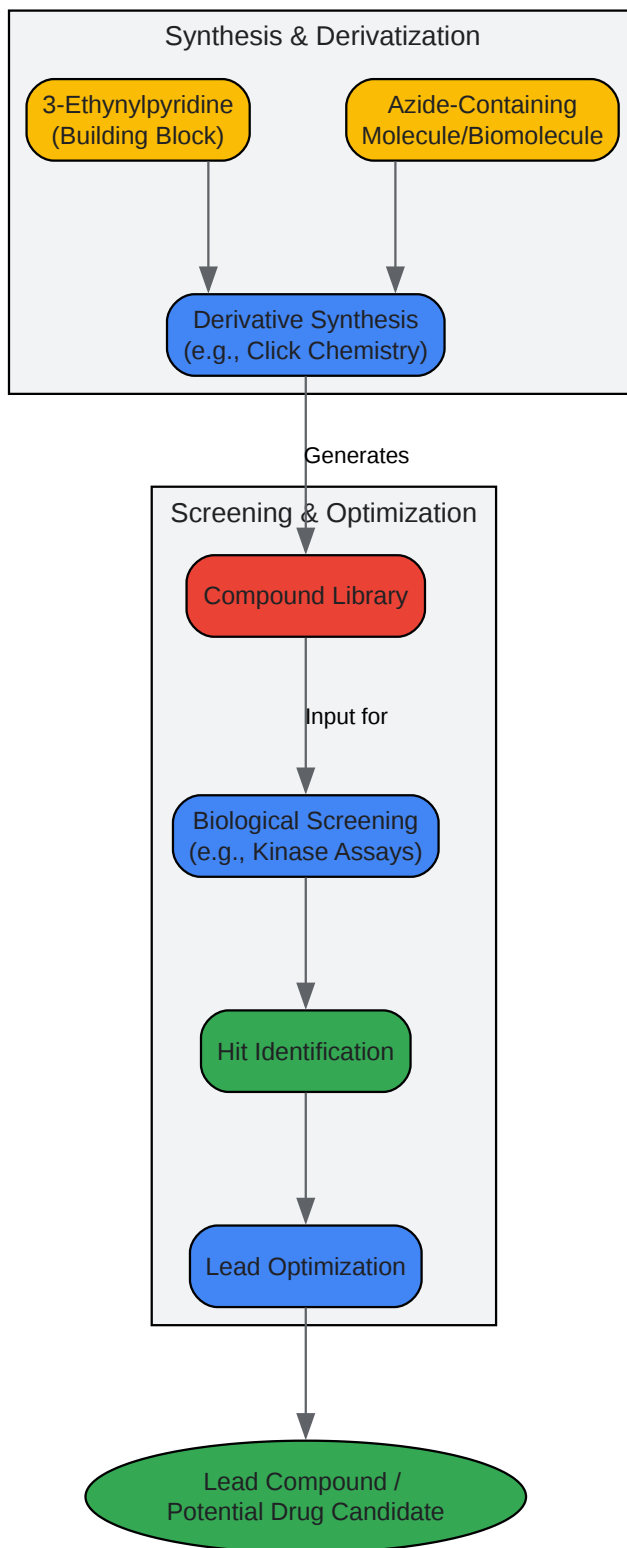
The pyridine scaffold is a cornerstone in medicinal chemistry, present in numerous natural products and FDA-approved drugs.[10][11] **3-Ethynylpyridine** serves as a critical intermediate for synthesizing novel drug candidates, leveraging both the pyridine core and the reactive alkyne handle.[1]

- **Scaffold for Novel Therapeutics:** It is an important building block for constructing complex molecules with unique biological activities, including targeted anti-cancer drugs.[1] The pyridine ring can engage in hydrogen bonding and other key interactions within protein active sites.[10]
- **Covalent Inhibitors:** The ethynyl group can be incorporated into warheads for targeted covalent inhibitors, which form a permanent bond with a specific residue (often cysteine) in a

protein target. This strategy has been successfully used to develop potent and selective inhibitors for kinases and other enzymes implicated in diseases like cancer.[\[12\]](#)

- Click Chemistry for Bioconjugation: As a terminal alkyne, **3-Ethynylpyridine** is an ideal reagent for Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry".[\[13\]](#)[\[14\]](#) This reaction allows for the efficient and specific linking of the pyridine moiety to biomolecules (peptides, proteins, nucleic acids) or other small molecules containing an azide group, facilitating the creation of bioconjugates, probes, and large compound libraries for high-throughput screening.[\[13\]](#)[\[15\]](#)

Workflow: 3-Ethynylpyridine in Drug Discovery



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A high-level workflow for drug discovery using **3-Ethynylpyridine**.

Materials Science

The unique electronic properties of the conjugated system in **3-Ethynylpyridine** make it a valuable component in the design of advanced functional materials.[\[1\]](#)[\[2\]](#)

- **Functional Polymers and OLEDs:** It can be polymerized or incorporated into polymer chains to create materials with special photoelectric properties.[\[1\]](#) These materials are particularly promising for use in organic light-emitting diodes (OLEDs), where they can enhance luminous efficiency and device stability.[\[1\]](#)[\[2\]](#)
- **Coordination Chemistry and Catalysis:** The nitrogen atom in the pyridine ring acts as an effective ligand for coordinating with metal ions.[\[1\]](#)[\[2\]](#) This property is exploited to create metal complexes that can serve as catalysts or as functional units within larger material frameworks for sensing and electronic applications.[\[2\]](#)[\[4\]](#)[\[16\]](#)

Organic Synthesis

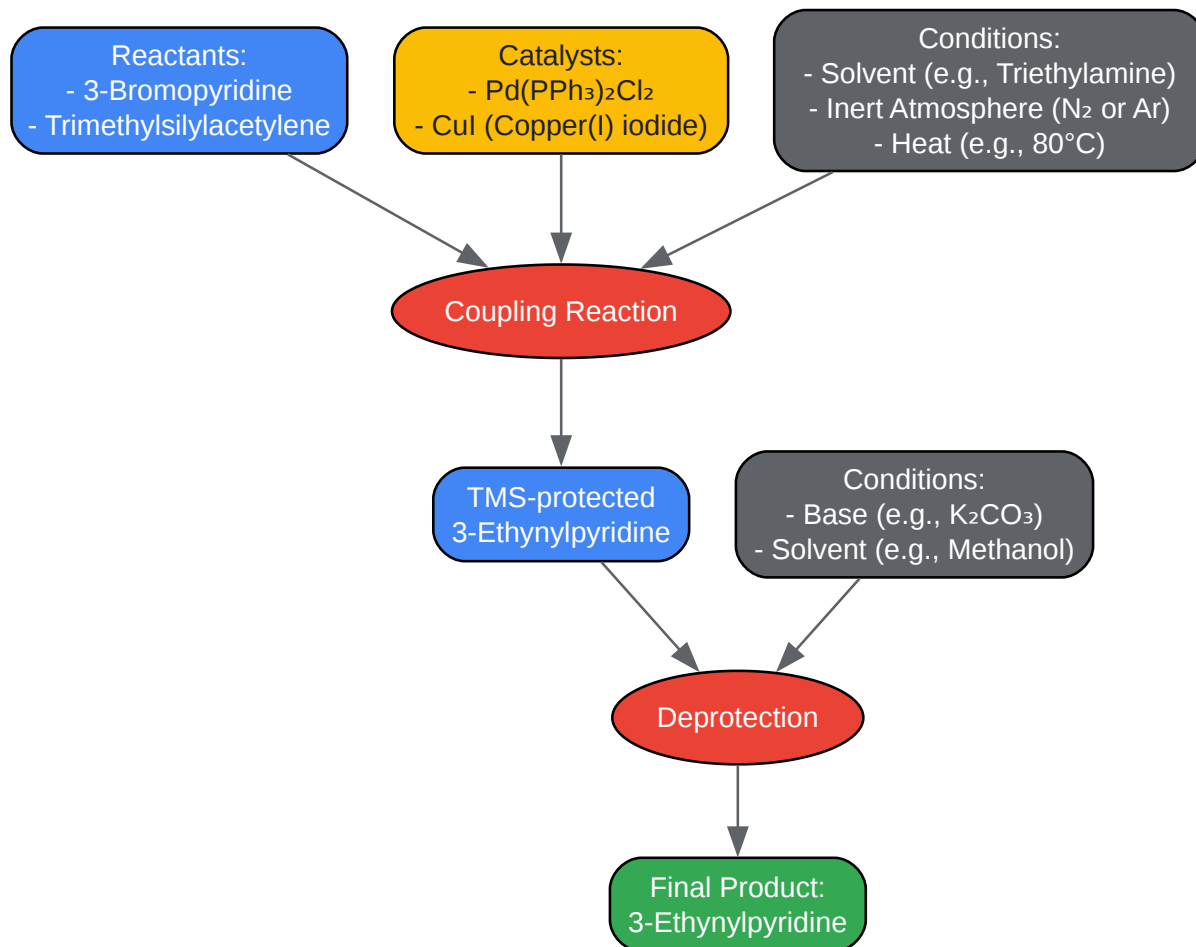
Beyond specific applications, **3-Ethynylpyridine** is a foundational tool in organic synthesis. The dual reactivity of the ethynyl group (e.g., in cycloadditions, coupling reactions, and additions) and the pyridine ring (e.g., in nucleophilic or electrophilic substitutions) allows chemists to construct a diverse range of complex organic molecules.[\[1\]](#)

Key Experimental Protocols

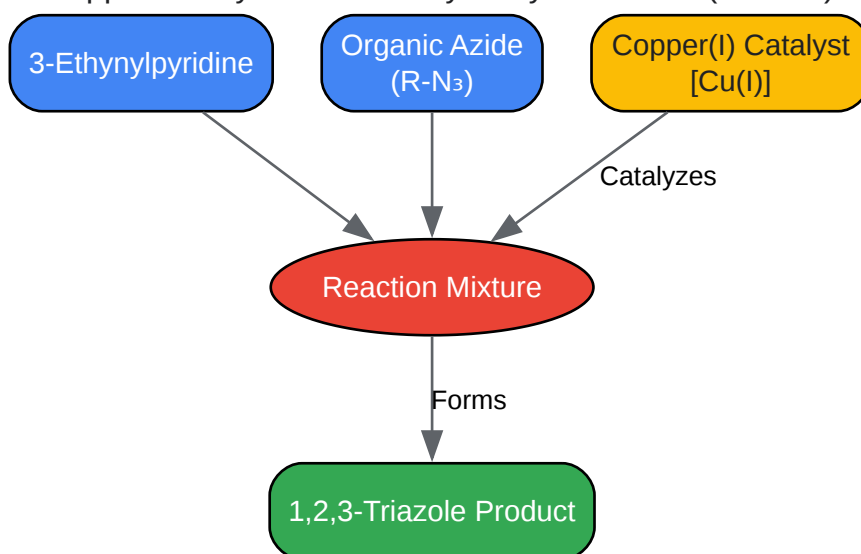
Protocol 1: Synthesis of 3-Ethynylpyridine via Sonogashira Coupling

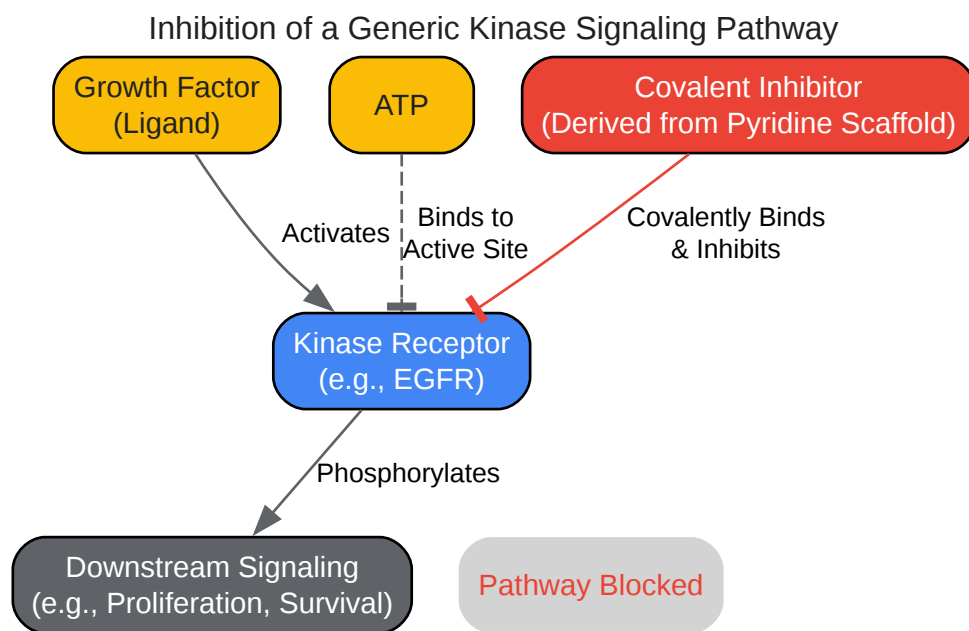
This protocol describes a common method for synthesizing **3-Ethynylpyridine** from 3-bromopyridine and an acetylene source, a variation of the Sonogashira cross-coupling reaction.[\[1\]](#)[\[17\]](#)

Synthesis of 3-Ethynylpyridine via Sonogashira Coupling



Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)





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